

Personal protective equipment for handling AR-C102222

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Compound of Interest

Compound Name: AR-C102222

Cat. No.: B10757782

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Essential Safety and Handling Guide for AR-C102222

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operational use, and disposal of **AR-C102222**, a potent and selective inducible nitric oxide synthase (iNOS) inhibitor.

This document provides crucial safety and logistical information for the laboratory use of **AR-C102222**. Given that this product is intended for research purposes only and has not been fully validated for medical applications, a conservative approach to safety is paramount.^{[1][2]} The following procedures are based on general best practices for handling potent, novel chemical compounds in a research environment.

Personal Protective Equipment (PPE)

Due to the potent nature of **AR-C102222** and the absence of a comprehensive toxicological profile, stringent adherence to PPE protocols is mandatory to prevent accidental exposure.

Primary Engineering Controls:

- **Fume Hood:** All handling of **AR-C102222** powder and initial stock solutions must be conducted in a certified chemical fume hood to minimize inhalation risk.
- **Ventilation:** Ensure adequate general laboratory ventilation.

Personal Protective Equipment:

- **Gloves:** Nitrile or other chemically resistant gloves should be worn at all times. Double-gloving is recommended when handling the pure compound or concentrated solutions.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are required.
- **Lab Coat:** A fully buttoned lab coat must be worn to protect from skin contact.
- **Respiratory Protection:** For operations with a high potential for aerosol generation (e.g., sonication, vortexing), a NIOSH-approved respirator may be necessary.

Operational and Disposal Plans

A clear and concise plan for the lifecycle of **AR-C102222** in the laboratory, from receipt to disposal, is essential for maintaining a safe working environment.

Summary of Quantitative Data

Property	Value
Molecular Formula	C ₁₉ H ₁₇ ClF ₂ N ₆ O
Molecular Weight	418.83 g/mol
IC ₅₀ for iNOS	37 nM
IC ₅₀ for eNOS	>100 µM
Storage Temperature	4°C (short-term), -20°C to -80°C (long-term)
Solubility	Soluble in DMSO and water

Experimental Protocols

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the compound in a tightly sealed container at the recommended temperature (4°C for short-term, -20°C or -80°C for long-term storage), away from moisture.[\[1\]](#)

Stock Solution Preparation:

- Move the sealed container of **AR-C102222** to a chemical fume hood.
- Allow the container to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of the compound using a calibrated analytical balance within the fume hood.
- Prepare the stock solution by dissolving the compound in an appropriate solvent, such as DMSO. For higher solubility, the tube can be warmed to 37°C and sonicated.[\[2\]](#)
- Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and your initials.
- Store the stock solution at -20°C or -80°C. Stock solutions are stable for up to 6 months at -80°C.[\[3\]](#)

In Vivo Administration (Rodent Models):

- **AR-C102222** has been administered to mice and rats via oral (p.o.) and intraperitoneal (i.p.) routes.[\[1\]](#)[\[4\]](#)
- Dosages in published studies have ranged from 3 to 100 mg/kg.[\[1\]](#)[\[4\]](#)
- All animal handling and dosing procedures must be performed in accordance with approved institutional animal care and use committee (IACUC) protocols.

Disposal Plan

All waste containing **AR-C102222** must be treated as hazardous chemical waste.

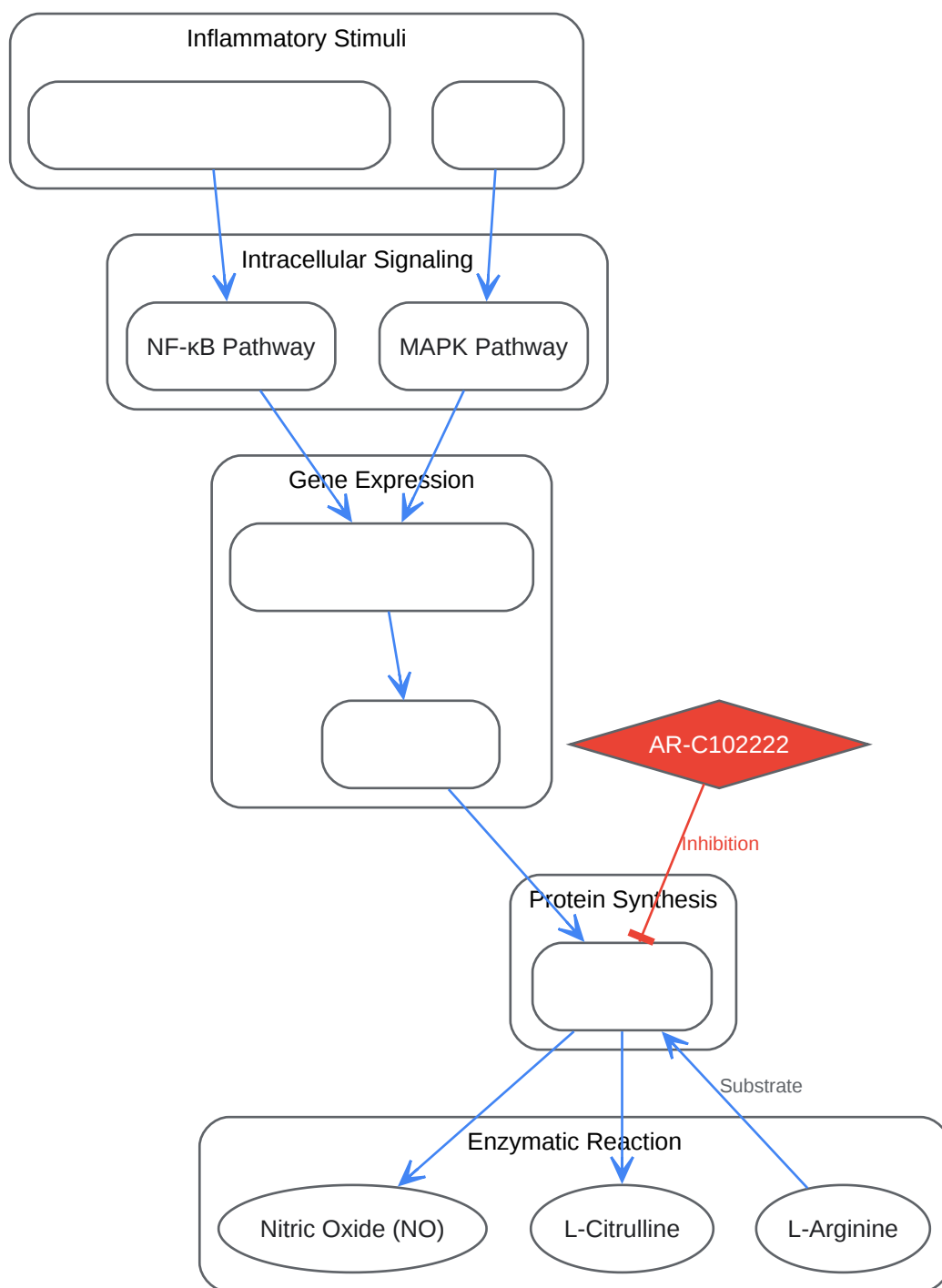
- Solid Waste: Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused stock solutions and experimental solutions containing **AR-C102222** should be collected in a clearly labeled, sealed hazardous waste container. Do not dispose

of down the drain.

- Decontamination: All surfaces and equipment that come into contact with **AR-C102222** should be decontaminated with an appropriate solvent (e.g., 70% ethanol) followed by a soap and water wash.

Visualizations

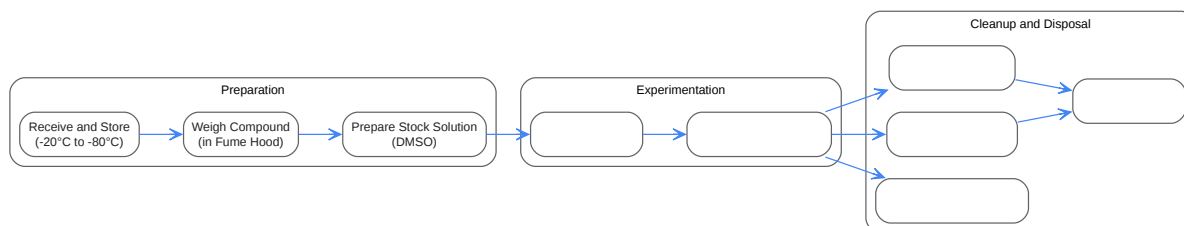
Signaling Pathway of iNOS Inhibition



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Caption: iNOS signaling pathway and point of inhibition by **AR-C102222**.

Experimental Workflow for Handling AR-C102222



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Caption: Step-by-step workflow for handling **AR-C102222** in a laboratory setting.

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